

# 7-Amino Nitrazepam-d5 chemical properties

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## Compound of Interest

Compound Name: 7-Amino Nitrazepam-d5

Cat. No.: B15295183

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An In-depth Technical Guide on the Core Chemical Properties of **7-Amino Nitrazepam-d5**

This guide provides a comprehensive overview of the chemical and physical properties of **7-Amino Nitrazepam-d5**, tailored for researchers, scientists, and drug development professionals. It includes key data, experimental protocols, and visual diagrams to facilitate a deeper understanding of this compound.

## Core Chemical and Physical Properties

**7-Amino Nitrazepam-d5** is the deuterium-labeled version of 7-Amino Nitrazepam, the major metabolite of the benzodiazepine drug, Nitrazepam. The deuterium labeling is typically on the phenyl group, which makes it a suitable internal standard for quantitative analysis by mass spectrometry.

## Identifier and Structural Data

Property	Value	Reference
IUPAC Name	7-amino-5-(2,3,4,5,6-pentadeuteriophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one	[1]
Synonyms	7-Amino-1,3-dihydro-5-(phenyl-d5)-2H-1,4-benzodiazepin-2-one	[1][2]
CAS Number	1189511-46-3	[1][2][3]
Unlabelled CAS	4928-02-3	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>8</sub> D <sub>5</sub> N <sub>3</sub> O	[2][3]
SMILES	O=C1NC2=CC=C(N)C=C2C(C3=C([2H])C([2H])=C([2H])C([2H])=C3[2H])=NC1	
InChI	InChI=1S/C15H13N3O/c16-11-6-7-13-12(8-11)15(17-9-14(19)18-13)10-4-2-1-3-5-10/h1-8H,9,16H2,(H,18,19)/i1D,2D,3D,4D,5D	
InChIKey	OYOUQHVDCKOOAL-WFGXEDJUSA-N	

## Physicochemical Properties

Property	Value	Reference
Molecular Weight	256.31 g/mol	[1][2][3]
Appearance	Pale Yellow Solid (for non-deuterated)	[4]
Melting Point	236-239 °C (for non-deuterated)	[5]
Solubility	DMSO (Slightly), Methanol (Slightly) (for non-deuterated)	[4]
Storage	-20°C Freezer	[5]

## Spectroscopic Data

Detailed NMR and IR spectroscopic data for **7-Amino Nitrazepam-d5** are not widely available in the public domain. However, mass spectrometry is the key analytical technique for which this deuterated standard is used.

Mass Spectrometry: The mass spectrum of **7-Amino Nitrazepam-d5** will exhibit a molecular ion peak (M<sup>+</sup>) at m/z 256, which is 5 mass units higher than the non-deuterated analog (molecular weight 251.28 g/mol ).[4][6] This mass shift is fundamental to its use as an internal standard in LC-MS/MS or GC-MS methods, allowing for its clear differentiation from the endogenous analyte. The fragmentation pattern will be similar to the non-deuterated compound, with key fragments also showing a +5 Da shift if they retain the deuterated phenyl ring.

## Experimental Protocols

**7-Amino Nitrazepam-d5** is primarily used as an internal standard for the quantification of 7-Amino Nitrazepam in biological matrices. Below are representative analytical protocols.

### Protocol for Quantification in Urine by LC-MS/MS

This protocol is adapted from highly sensitive methods for the determination of 7-aminonitrazepam in urine.[7]

### 1. Sample Preparation (Hydrolysis and Extraction):

- To 1 mL of urine sample in a glass tube, add 50  $\mu$ L of a **7-Amino Nitrazepam-d5** internal standard working solution (e.g., at 1  $\mu$ g/mL).
- Add 1 mL of  $\beta$ -glucuronidase solution to hydrolyze glucuronide conjugates.
- Incubate the mixture (e.g., at 37°C for 2.5 hours) to ensure complete hydrolysis.
- After incubation, perform a liquid-liquid extraction by adding 5 mL of an organic solvent (e.g., ethyl acetate).
- Vortex the mixture for 5 minutes, then centrifuge at 4000 rpm for 10 minutes.
- Carefully transfer the upper organic layer to a new tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100  $\mu$ L of the mobile phase for LC-MS/MS analysis.

### 2. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography (HPLC) system.
- Column: A C18 reverse-phase column (e.g., ACQUITY UPLC BEH C18).[8]
- Mobile Phase: A gradient of an aqueous solution with formic acid and an organic solvent like acetonitrile or methanol.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions: Monitor specific Multiple Reaction Monitoring (MRM) transitions for both the analyte and the internal standard. For example:
- 7-Amino Nitrazepam: m/z 252.1  $\rightarrow$  121.1 (Quantifier), 252.1  $\rightarrow$  94.0 (Qualifier)[9]
- **7-Amino Nitrazepam-d5**: m/z 257.1  $\rightarrow$  126.1 (or other appropriate fragment)

### 3. Quantification:

- Construct a calibration curve by analyzing spiked blank urine samples with known concentrations of 7-Amino Nitrazepam and a fixed concentration of the d5-internal standard.
- Calculate the concentration of the analyte in unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

## Protocol for Synthesis

The synthesis of **7-Amino Nitrazepam-d5** is not commonly published. It would involve the synthesis of Nitrazepam-d5 as a precursor, followed by the reduction of the nitro group. The key step is the introduction of the deuterated phenyl ring.

### 1. Synthesis of 2-Amino-5-nitrobenzophenone-d5:

- This step would likely involve a Friedel-Crafts acylation of deuterated benzene (Benzene-d6) with 2-amino-5-nitrobenzoyl chloride.

### 2. Synthesis of Nitrazepam-d5:

- The 2-amino-5-nitrobenzophenone-d5 intermediate would then undergo a series of reactions, including reaction with an amino acid ester (like glycine ethyl ester) followed by cyclization to form the benzodiazepine ring structure of Nitrazepam-d5.

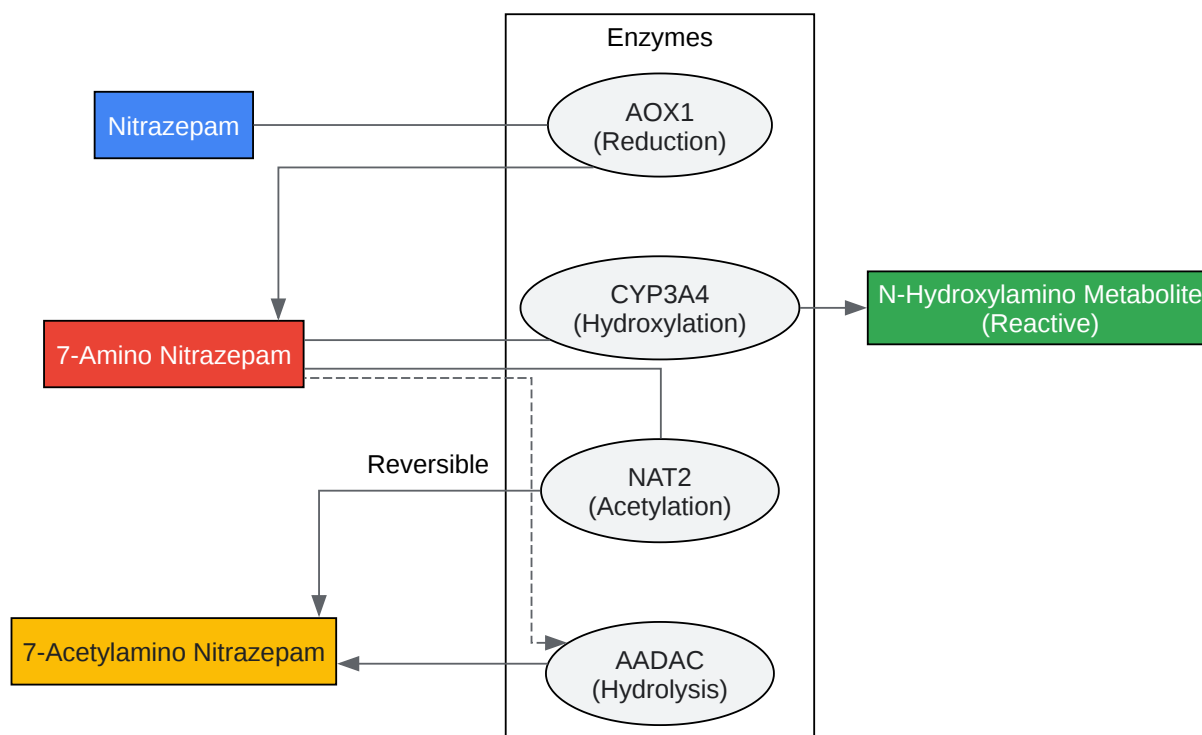
### 3. Reduction to **7-Amino Nitrazepam-d5**:

- The nitro group of Nitrazepam-d5 is reduced to an amino group. This can be achieved using various reducing agents, such as iron powder in the presence of an acid (e.g., acetic acid or ammonium chloride).

## Signaling Pathways and Workflows

### Metabolic Pathway of Nitrazepam

Nitrazepam is primarily metabolized in the liver. The key pathway leading to the formation of 7-Amino Nitrazepam involves the reduction of the nitro group.

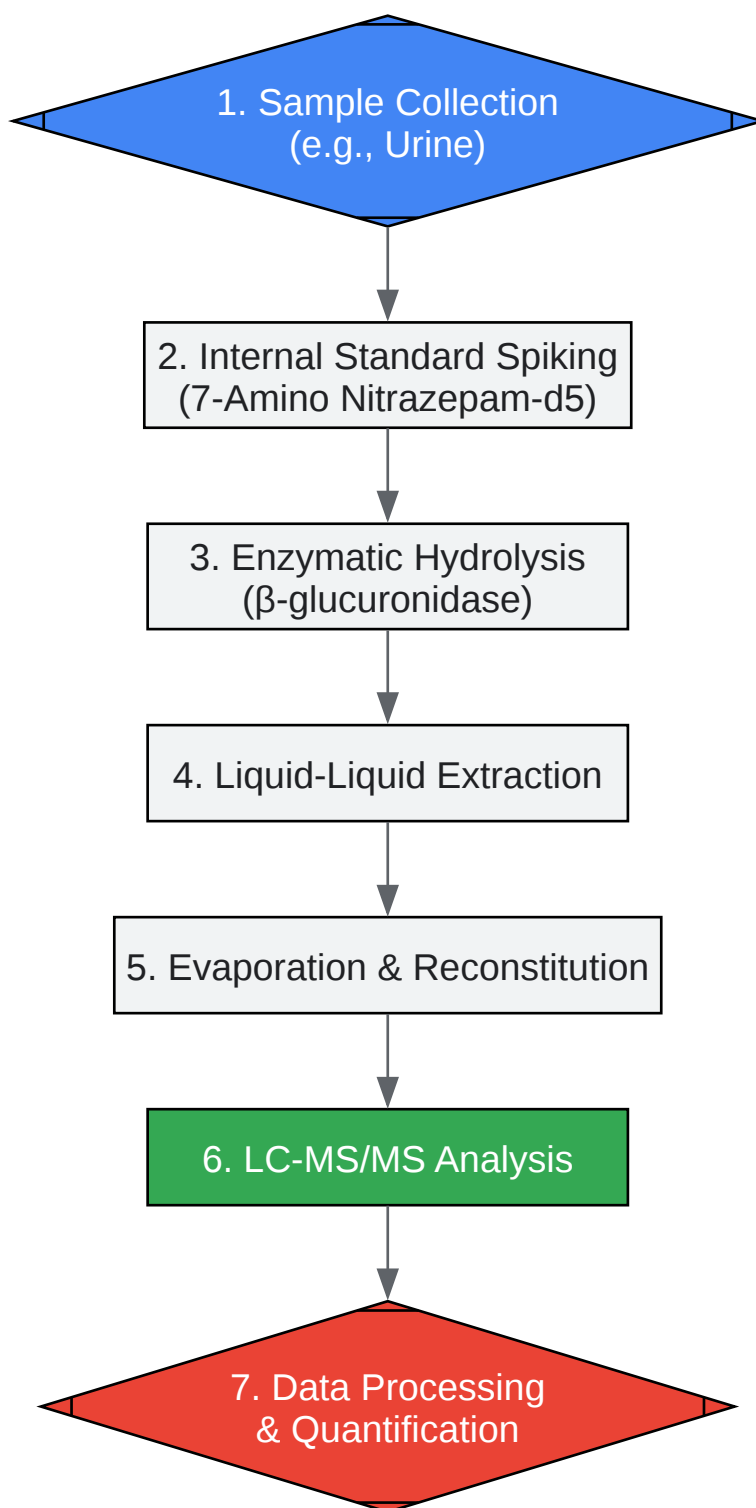


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Caption: Metabolic conversion of Nitrazepam to its primary metabolites.

## Experimental Workflow for Bioanalysis

This diagram illustrates a typical workflow for the quantitative analysis of 7-Amino Nitrazepam in a biological sample using a deuterated internal standard.



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